

what is the molecular weight of Fmoc-PEG5-NHBoc

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Compound of Interest

Compound Name: *Fmoc-PEG5-NHBoc*

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In-Depth Technical Guide: Fmoc-PEG5-NHBoc

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Fmoc-PEG5-NHBoc**, a bifunctional linker critical in bioconjugation and the development of Proteolysis Targeting Chimeras (PROTACs).

Core Molecular Data

Fmoc-PEG5-NHBoc, with the IUPAC name *tert-butyl N-[2-[2-[2-[2-[9H-fluoren-9-ylmethoxycarbonylamino)ethoxy]ethoxy]ethoxy]ethoxy]ethyl]carbamate*, is a sophisticated molecule designed for precise applications in chemical biology and drug discovery.^[1] Its key quantitative properties are summarized below.

Property	Value
Molecular Formula	$C_{30}H_{42}N_2O_8$ ^[1]
Molecular Weight	558.7 g/mol ^[1]
Purity	≥95%
Appearance	White to off-white solid
Solubility	Soluble in DMSO, DMF, and Dichloromethane

Applications in Research and Drug Development

Fmoc-PEG5-NHBoc is a heterobifunctional linker containing a fluorenylmethyloxycarbonyl (Fmoc) protected amine and a tert-butoxycarbonyl (Boc) protected amine on opposite ends of a five-unit polyethylene glycol (PEG) spacer.^[1] This structure provides significant advantages in multi-step synthetic processes, particularly in the field of PROTACs.

The primary application of **Fmoc-PEG5-NHBoc** is in the synthesis of PROTACs, which are molecules designed to induce the degradation of specific target proteins within a cell.^[1] The linker's role is to connect a ligand that binds to the target protein with a ligand that recruits an E3 ubiquitin ligase. The PEG spacer enhances the solubility and bioavailability of the resulting PROTAC molecule.

The orthogonal protecting groups (Fmoc and Boc) allow for the selective deprotection and sequential conjugation of the two different ligands. The Fmoc group is base-labile and can be removed under mild conditions, while the Boc group is acid-labile. This differential reactivity is fundamental to its utility in the modular assembly of complex molecules.

Experimental Protocols

Detailed methodologies for the deprotection of the Fmoc and Boc groups are crucial for the successful application of **Fmoc-PEG5-NHBoc** in synthesis.

Fmoc-Group Deprotection Protocol

This procedure exposes the terminal amine for subsequent conjugation.

- **Dissolution:** Dissolve the **Fmoc-PEG5-NHBoc** compound in an appropriate solvent, such as dimethylformamide (DMF).
- **Reagent Addition:** Add a 20% (v/v) solution of piperidine in DMF to the reaction mixture.
- **Incubation:** Allow the reaction to proceed at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). The reaction is typically complete within 1-2 hours.
- **Work-up:** Upon completion, the piperidine and the dibenzofulvene-piperidine adduct are removed by evaporation under reduced pressure. The resulting amine can then be purified

by column chromatography or used directly in the next synthetic step.

Boc-Group Deprotection Protocol

This procedure is performed to deprotect the other terminus of the linker, typically after the first ligand has been attached to the Fmoc-deprotected end.

- **Dissolution:** Dissolve the Boc-protected compound in a suitable solvent, such as dichloromethane (DCM).
- **Reagent Addition:** Add a solution of trifluoroacetic acid (TFA) in DCM. A common concentration is 20-50% TFA.
- **Incubation:** Stir the reaction mixture at room temperature. The reaction is usually complete within 1-2 hours. Progress can be monitored by TLC or LC-MS.
- **Work-up:** After the reaction is complete, the TFA and DCM are removed by evaporation. The resulting amine salt is often triturated with diethyl ether to yield a solid, which can be purified further if necessary.

Visualization of Synthetic Workflow

The following diagram illustrates the logical workflow for the sequential use of **Fmoc-PEG5-NHBoc** in the synthesis of a PROTAC molecule.



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Caption: Synthetic workflow for PROTAC assembly using **Fmoc-PEG5-NHBoc**.

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References

- 1. Buy Fmoc-PEG5-NHBoc [smolecule.com]
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